

"long-term storage conditions for Dasatinib Carboxylic Acid Ethyl Ester"

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Compound of Interest

Compound Name: *Dasatinib Carboxylic Acid Ethyl Ester*

Cat. No.: *B588416*

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Technical Support Center: Dasatinib Carboxylic Acid Ethyl Ester

This guide provides detailed information on the long-term storage, handling, and stability of **Dasatinib Carboxylic Acid Ethyl Ester** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Dasatinib Carboxylic Acid Ethyl Ester**?

For optimal stability, solid **Dasatinib Carboxylic Acid Ethyl Ester** should be stored under refrigerated conditions, protected from moisture. The most frequently recommended temperature range is 2-8°C.[1][2] Some suppliers also suggest storage at +4°C.[3][4] While one source mentions room temperature storage, refrigeration is the more conservative and widely cited condition.[5] To prevent hydrolysis, it is crucial to store the compound in a dry environment.[6][7]

Q2: What is the primary degradation risk for this compound?

As an ester, the compound is susceptible to hydrolysis, where water molecules can break the ester bond to form the corresponding carboxylic acid (Dasatinib Carboxylic Acid, the M6

metabolite) and ethanol.[6][7][8] This reaction can be accelerated by the presence of moisture, and exposure to acidic or basic conditions.[7] General degradation pathways for the parent compound, Dasatinib, also include oxidation, heat, and light, which may impact the stability of its ethyl ester derivative.[9]

Q3: How should I handle the compound upon receipt and during use?

Upon receiving the compound, it is good practice to date and initial the container.[10] Always refer to the product's Certificate of Analysis (CoA) and Safety Data Sheet (SDS) for any specific handling instructions provided by the supplier.[11] To minimize moisture absorption, allow the container to warm to room temperature before opening, especially when removing it from refrigerated storage.[11] Use clean tools and work in a controlled environment to prevent contamination. For hygroscopic (moisture-sensitive) compounds, handling in a glove box with an inert atmosphere (like argon or nitrogen) or using a desiccator for storage is recommended. [6][11]

Q4: Does **Dasatinib Carboxylic Acid Ethyl Ester** require protection from light?

While forced degradation studies on the parent Dasatinib tablets indicated they do not require special protection from light, it is a general best practice for research chemicals to store them in amber or opaque vials to prevent potential photodegradation, especially during long-term storage.[11][12] One supplier specifically recommends storing the compound away from light. [5]

Q5: Can I store the compound in a solution? What are the best practices?

Storing the compound in solution is generally not recommended for long-term stability due to the increased risk of hydrolysis and other solvent-mediated degradation. If you must prepare a stock solution, it is advisable to:

- Use a dry, aprotic solvent (e.g., anhydrous DMSO or DMF).
- Prepare fresh solutions for your experiments whenever possible.
- If short-term storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and moisture introduction.

- For the closely related Dasatinib Carboxylic Acid, storage in a stock solution is recommended at -80°C for up to six months or -20°C for one month.[13] Similar conditions would be a prudent starting point for the ethyl ester derivative, pending specific stability studies.

Troubleshooting Guide

Issue: My LC/MS analysis shows a significant peak corresponding to Dasatinib Carboxylic Acid (M6 metabolite) in my ethyl ester sample.

Potential Cause 1: Hydrolysis during Storage. The freezer or refrigerator used for storage may have high humidity.[6] Esters are prone to hydrolysis, converting them into their parent carboxylic acid.[7]

- Solution: Store the solid compound in a desiccator containing a drying agent (e.g., silica gel, molecular sieves) placed inside the refrigerator.[6][11] Ensure the vial cap is tightly sealed. Purging the vial with an inert gas like nitrogen or argon before sealing can also help displace moisture.[6]

Potential Cause 2: Hydrolysis during Sample Preparation. The solvents used for reconstitution or dilution may contain trace amounts of water. The sample may have been left at room temperature in solution for an extended period.

- Solution: Use high-purity, anhydrous-grade solvents for all sample preparations. Prepare solutions immediately before use. If solutions must be prepared in advance, store them at low temperatures (e.g., -20°C or -80°C) in tightly sealed vials.

Potential Cause 3: Contamination. The sample may have been inadvertently exposed to acidic or basic contaminants, which can catalyze ester hydrolysis.

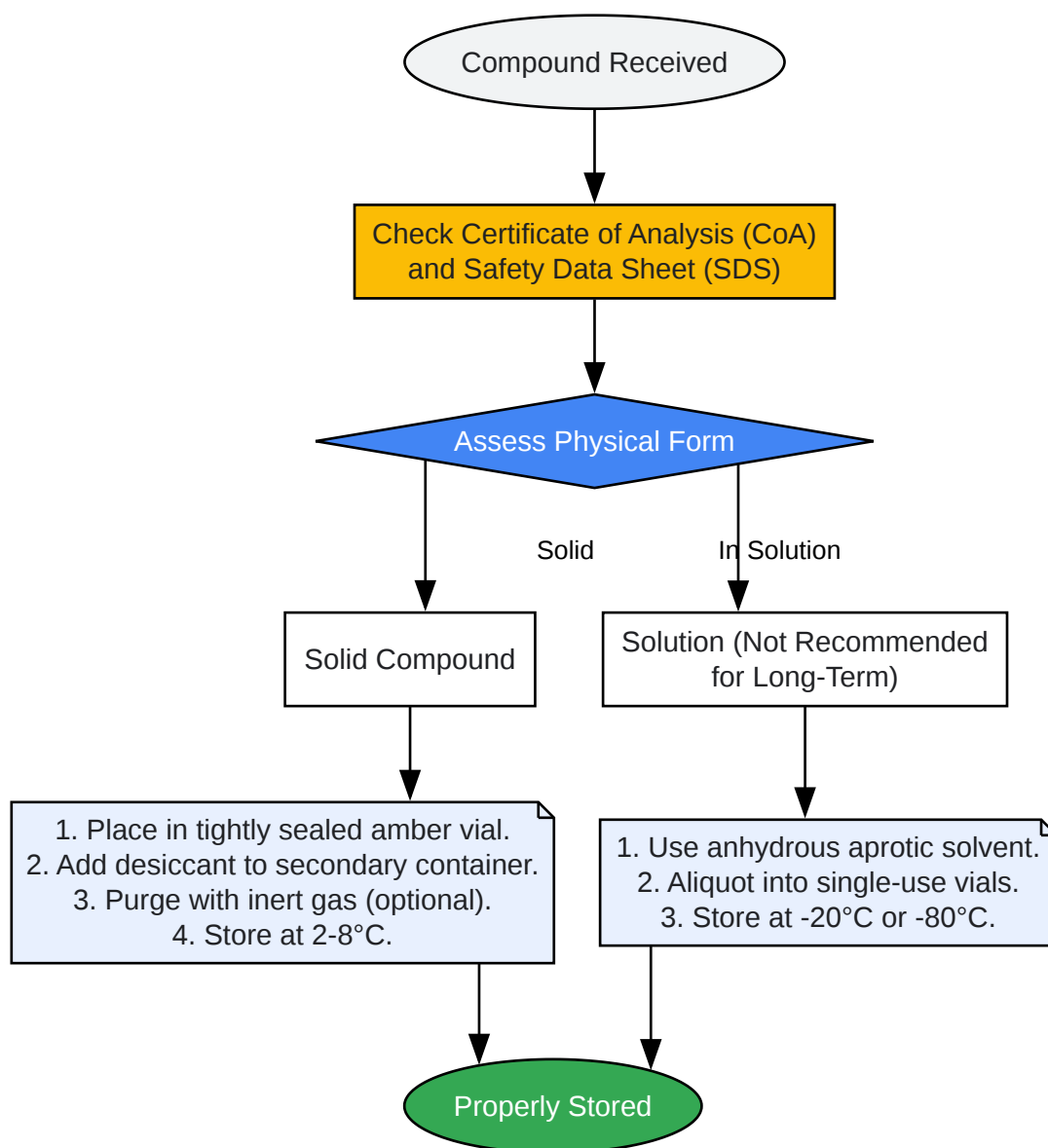
- Solution: Review all handling procedures. Ensure all glassware is clean and dry. Use fresh, clean pipette tips and spatulas for every manipulation.[11]

Quantitative Data Summary

The following table summarizes the recommended storage temperatures for **Dasatinib Carboxylic Acid Ethyl Ester** and its parent carboxylic acid from various sources.

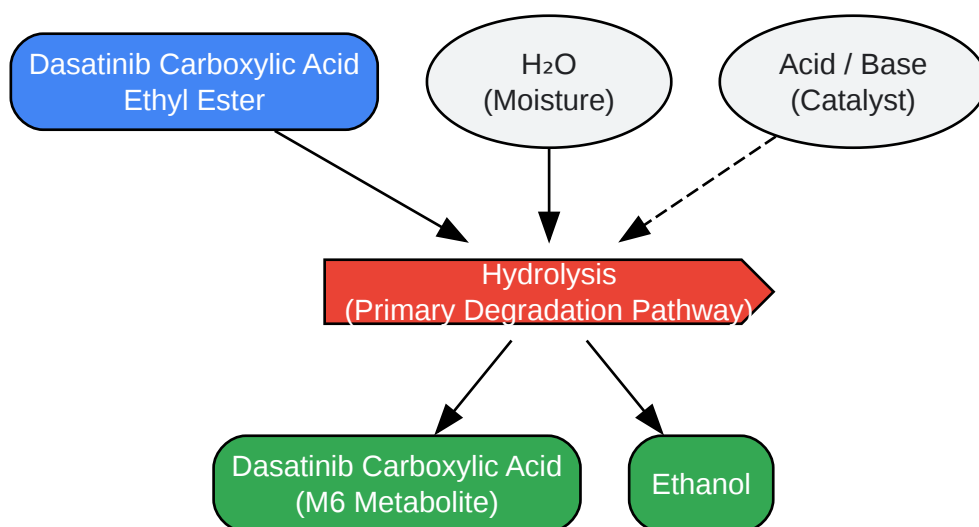
Compound Name	Recommended Storage Temperature	Duration	Notes	Source(s)
Dasatinib Carboxylic Acid Ethyl Ester	2-8°C / +4°C	Not specified	Recommended for solid form.	[1] [2] [3] [4]
Dasatinib Carboxylic Acid Ethyl Ester	Room Temperature	Not specified	Store away from light.	[5]
Dasatinib Carboxylic Acid (Metabolite M6)	-20°C	Up to 1 month	For stock solutions, stored under nitrogen.	[13]
Dasatinib Carboxylic Acid (Metabolite M6)	-80°C	Up to 6 months	For stock solutions, stored under nitrogen.	[13]

Visualizations



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Caption: Decision workflow for proper storage of **Dasatinib Carboxylic Acid Ethyl Ester**.



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Caption: Potential hydrolysis degradation pathway for the ethyl ester compound.

Experimental Protocols

Methodology for Stability Assessment (Based on Forced Degradation Principles)

This protocol outlines a general procedure to assess the stability of **Dasatinib Carboxylic Acid Ethyl Ester** under various stress conditions, adapted from principles used for the parent drug, Dasatinib.[9] This helps identify potential degradation products and establish optimal storage conditions.

Objective: To determine the stability of the compound under heat, light, and hydrolytic (acidic, basic, neutral) stress.

Materials:

- **Dasatinib Carboxylic Acid Ethyl Ester**
- HPLC-grade Acetonitrile and Methanol
- HPLC-grade water
- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Calibrated HPLC-UV system with a C18 column
- pH meter
- Calibrated oven
- Photostability chamber

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh the compound and dissolve it in a suitable solvent (e.g., Acetonitrile or DMSO) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Forced Degradation Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and keep at 60°C for 2-4 hours. Neutralize with an equivalent amount of 0.1 N NaOH before analysis.
 - Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and keep at 60°C for 2 hours. Neutralize with an equivalent amount of 0.1 N HCl before analysis.
 - Neutral Hydrolysis: Mix the stock solution with HPLC-grade water and heat at 60°C for 2-4 hours.
 - Oxidative Degradation: Treat the stock solution with 3% H₂O₂ at room temperature for 2 hours.
 - Thermal Degradation: Store the solid compound in an oven at 105°C for 45 minutes. Then, dissolve for analysis.
 - Photostability: Expose the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than

200 watt hours/square meter. Then, dissolve for analysis.

- Analysis:
 - Analyze all stressed samples, along with an unstressed control sample, by a validated stability-indicating HPLC method.
 - Monitor for the appearance of new peaks (degradants) and a decrease in the peak area of the main compound.
 - Characterization of major degradation products can be performed using LC-MS/MS.

Data Interpretation: Compare the chromatograms of the stressed samples to the control. Significant degradation under a specific condition indicates sensitivity to that factor. For example, a large degradant peak in the acid and base hydrolysis samples confirms susceptibility to hydrolysis. This data can be used to refine storage and handling protocols to prevent degradation.

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